

Spectroscopic Characterization of (+)-Oxy-chlordane: An In-depth Technical Guide

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Compound of Interest

Compound Name: (+)-Oxy-chlordane

CAS No.: 155681-22-4

Cat. No.: B170069

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(+)-Oxy-chlordane is a chiral metabolite of the persistent organochlorine pesticide chlordane. As a significant environmental contaminant and a potential endocrine disruptor, the accurate identification and quantification of its enantiomers are of paramount importance in environmental monitoring, toxicology, and drug development studies. This technical guide provides a comprehensive overview of the core spectroscopic techniques utilized for the characterization of **(+)-Oxy-chlordane**. The document details available spectroscopic data, outlines experimental protocols, and presents logical workflows for its analysis.

Core Spectroscopic Data

The unique stereochemistry of **(+)-Oxy-chlordane** necessitates the use of specific analytical techniques for its unequivocal identification and differentiation from its enantiomer, (-)-Oxy-chlordane. While a complete set of spectroscopic data for the individual (+)-enantiomer is not readily available in publicly accessible literature, this guide consolidates the known data for oxy-chlordane (racemic mixture) and outlines the methodologies for enantioselective analysis.

General Properties

Property	Value	Source
Molecular Formula	C ₁₀ H ₄ Cl ₈ O	[1][2]
Molecular Weight	423.76 g/mol	[3][4]
Monoisotopic Mass	419.777036 Da	[1]
CAS Number	27304-13-8 (for the racemic mixture)	[1][3]

Spectroscopic Characterization Techniques

The structural elucidation and quantification of **(+)-Oxy-chlordane** rely on a combination of chromatographic and spectroscopic methods. Gas chromatography coupled with mass spectrometry (GC-MS) is the cornerstone for its analysis, particularly with chiral columns for enantiomer separation. Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy provide complementary structural information.

Mass Spectrometry (MS)

Mass spectrometry provides critical information on the molecular weight and fragmentation pattern of oxy-chlordane, aiding in its identification.

Table 1: Mass Spectrometry Data for Oxy-chlordane

m/z	Interpretation
418, 420, 422, 424	Molecular ion cluster ([M] ⁺) exhibiting the characteristic isotopic pattern for eight chlorine atoms.
383, 385, 387	Loss of a chlorine atom ([M-Cl] ⁺).
347, 349, 351	Further fragmentation, potentially involving the loss of HCl and additional chlorine atoms.
272	A common fragment in the mass spectra of chlordane-related compounds.

Note: The relative abundances of the isotopic peaks are crucial for confirming the presence of multiple chlorine atoms.

Infrared (IR) Spectroscopy

While a specific FT-IR spectrum for **(+)-Oxy-chlordane** is not available in the reviewed literature, the spectrum of the parent compound, chlordane, shows a characteristic absorption band for the C-Cl stretching vibration around 700 cm^{-1} . It is expected that oxy-chlordane would exhibit similar characteristic C-Cl absorptions, in addition to bands corresponding to C-O-C stretching from the epoxide ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR data for **(+)-Oxy-chlordane** are not readily found in the public domain. However, NMR spectroscopy remains a powerful tool for the structural confirmation of synthesized reference standards.

Experimental Protocols

Enantioselective Gas Chromatography-Mass Spectrometry (GC-MS)

The separation and quantification of **(+)-Oxy-chlordane** from its (-)-enantiomer is typically achieved using gas chromatography with a chiral stationary phase, coupled to a mass spectrometer for detection.

Sample Preparation:

Biological and environmental samples require extensive cleanup and extraction procedures to isolate the analyte from the matrix. This often involves liquid-liquid extraction, solid-phase extraction (SPE), and column chromatography.

Instrumentation:

- Gas Chromatograph: Equipped with a split/splitless injector and an electron capture detector (ECD) or a mass spectrometer.

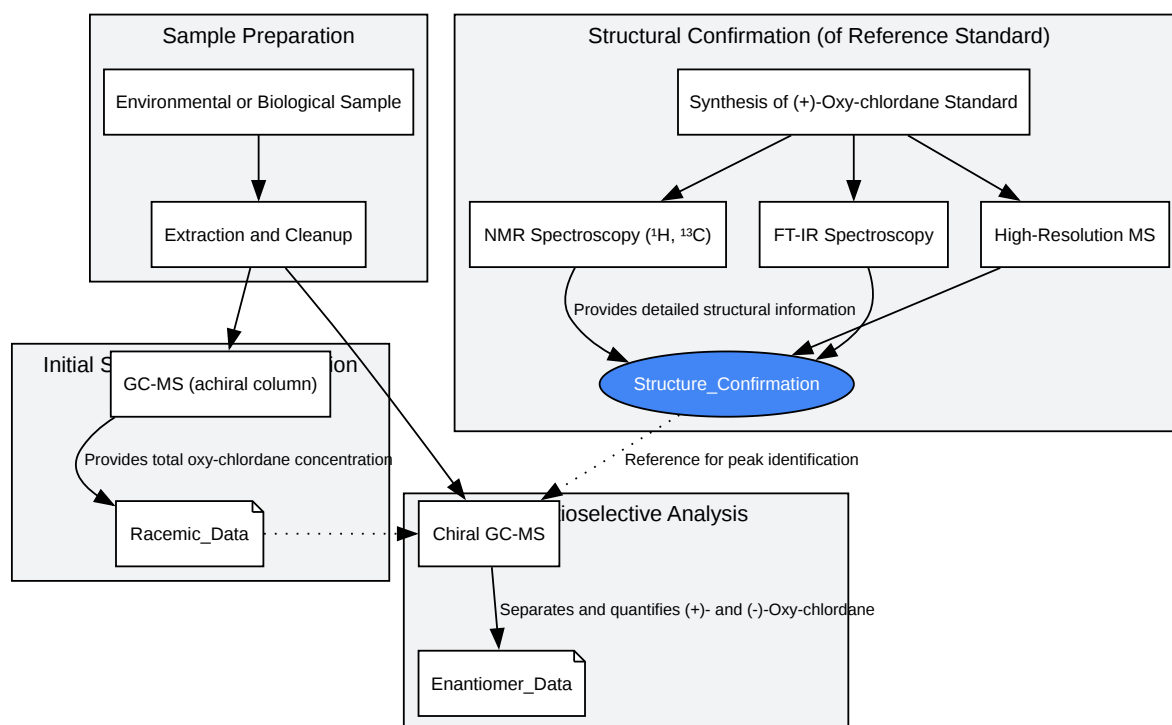
- **Chiral Capillary Column:** Columns coated with derivatized cyclodextrins, such as heptakis-(2,3-di-O-methyl-6-O-tert-butyldimethylsilyl)- β -cyclodextrin, are commonly used for the enantioselective separation of chlordane compounds.
- **Mass Spectrometer:** A quadrupole or ion trap mass spectrometer operating in electron ionization (EI) or negative chemical ionization (NCI) mode.

GC-MS Parameters (Example):

Parameter	Value
Column	Chiral capillary column (e.g., BGB-172, 30 m x 0.25 mm i.d., 0.25 μ m film thickness)
Injector Temperature	250 °C
Oven Program	60 °C (hold 2 min), ramp to 180 °C at 20 °C/min, ramp to 280 °C at 5 °C/min (hold 10 min)
Carrier Gas	Helium at a constant flow of 1.2 mL/min
MS Transfer Line	280 °C
Ion Source Temp.	230 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 50-500

Logical Workflow for Spectroscopic Characterization

The following diagram illustrates a typical workflow for the comprehensive spectroscopic characterization of **(+)-Oxy-chlordane**.

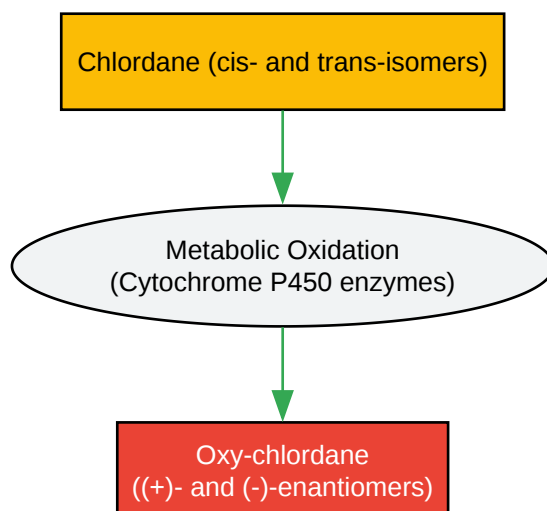


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Caption: Workflow for the spectroscopic characterization of **(+)-Oxy-chlordane**.

Signaling Pathways and Logical Relationships

The metabolism of chlordane to oxy-chlordane is a critical pathway in biological systems. The following diagram illustrates this metabolic transformation.



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Caption: Metabolic pathway of chlordane to oxy-chlordane.

Conclusion

The spectroscopic characterization of **(+)-Oxy-chlordane** is a challenging but essential task for understanding its environmental fate and toxicological impact. While comprehensive spectroscopic data for the individual enantiomer remains elusive in the public domain, the methodologies outlined in this guide, particularly enantioselective GC-MS, provide a robust framework for its analysis. Further research is needed to fully characterize the NMR and IR spectra of **(+)-Oxy-chlordane** to facilitate its unambiguous identification and support ongoing research in environmental science and drug development.

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